

# silver dibenzyl phosphate molecular weight and formula

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## Compound of Interest

Compound Name: *Silver dibenzyl phosphate*

Cat. No.: *B032769*

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## In-Depth Technical Guide to Silver Dibenzyl Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **silver dibenzyl phosphate**, a key intermediate in organic and medicinal chemistry. It covers its chemical properties, a detailed synthesis protocol, and its applications, with a focus on data presentation and experimental methodology.

## Core Compound Data

**Silver dibenzyl phosphate** is a metal-organic compound valued for its role as a reactive intermediate in various synthetic pathways.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	$C_{14}H_{14}AgO_4P$	<a href="#">[2]</a>
Molecular Weight	385.10 g/mol	<a href="#">[2]</a>
CAS Number	50651-75-7	
Appearance	White solid	<a href="#">[3]</a>
Melting Point	215 °C	<a href="#">[4]</a>
Solubility	Insoluble in water	

## Synthesis of Silver Dibenzyl Phosphate

The synthesis of **silver dibenzyl phosphate** is a straightforward precipitation reaction involving dibenzyl phosphate and a soluble silver salt, typically silver nitrate.[\[3\]](#) The following protocol details a common laboratory-scale preparation.

## Experimental Protocol

### Materials:

- Dibenzyl phosphate (2.78 g, 10 mmol)
- Deionized water (60 mL)
- 1 N Sodium hydroxide (NaOH) solution
- Silver nitrate ( $AgNO_3$ ) (1.89 g, 11 mmol)
- Phosphorus pentoxide ( $P_2O_5$ ) for drying

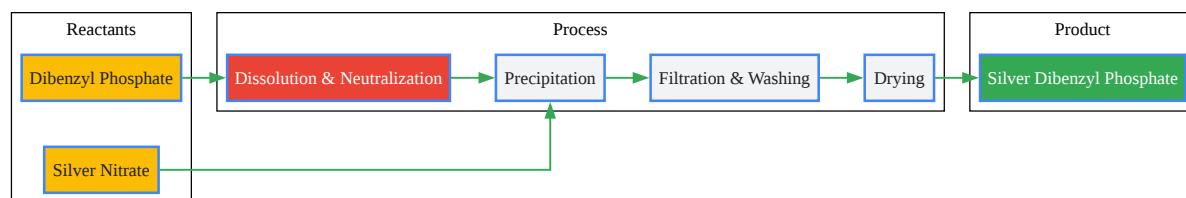
### Procedure:

- Dissolve 2.78 g (10 mmol) of dibenzyl phosphate in 40 mL of deionized water in a beaker and cool the mixture in an ice bath.

- While stirring, slowly add 1 N NaOH solution dropwise until the pH of the reaction mixture reaches approximately 7. At this point, the solid dibenzyl phosphate should be almost completely dissolved.
- In a separate beaker, dissolve 1.89 g (11 mmol) of silver nitrate in 20 mL of deionized water.
- Slowly add the silver nitrate solution to the dibenzyl phosphate solution. A white solid will precipitate.
- Collect the resulting white solid by filtration and wash it with deionized water.
- Place the solid over phosphorus pentoxide and dry it under a vacuum to yield **silver dibenzyl phosphate**.<sup>[3]</sup>

Expected Yield: 3.18 g (82.5%)[3]

## Synthesis Workflow



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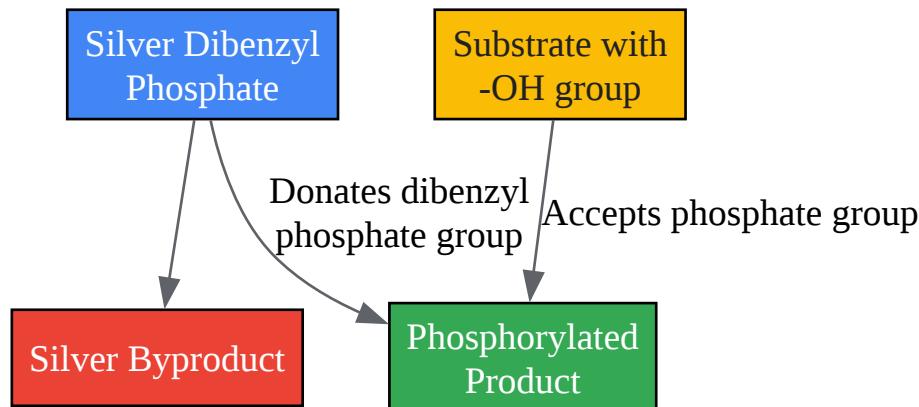
A flowchart illustrating the synthesis of **silver dibenzyl phosphate**.

## Applications in Chemical Synthesis

**Silver dibenzyl phosphate** serves as a valuable reactive intermediate in organophosphate and metal-organic chemistry.<sup>[1]</sup> It is particularly noted as a reactant in the synthesis of pharmaceutical compounds such as cortisone 21-phosphate.<sup>[3]</sup> Its utility stems from the ability

of the dibenzyl phosphate anion to act as a phosphorylating agent, while the silver cation can facilitate specific reactions.

## Logical Relationship in Phosphorylation



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The role of **silver dibenzyl phosphate** in a phosphorylation reaction.

While detailed experimental protocols for its use are often proprietary or specific to the synthesis of a particular target molecule, its general application involves the transfer of the dibenzyl phosphate group to a suitable substrate. This makes it a key building block for creating more complex organophosphate compounds.<sup>[1]</sup> Further research into its catalytic activities and interactions with various metal centers continues to be an area of interest for academic and industrial laboratories.<sup>[1]</sup>

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## References

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- 2. Silver dibenzyl phosphate | C14H14AgO4P | CID 13248164 - PubChem [pubchem.ncbi.nlm.nih.gov]

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